

4-Azidobutyric acid safety and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Azidobutyric acid

Cat. No.: B164783

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An In-Depth Technical Guide to the Safety and Handling of 4-Azidobutyric Acid

Introduction



4-Azidobutyric acid (CAS No: 54447-68-6) is a valuable bifunctional molecule utilized extensively by researchers in chemistry, biology, and materials science.^{[1][2]} It incorporates a terminal azide group and a carboxylic acid, making it an ideal linker for "click chemistry" reactions, particularly the copper-catalyzed or strain-promoted azide-alkyne cycloadditions (CuAAC and SPAAC), and for forming amide bonds.^{[2][3][4]} These characteristics allow for its use in bioconjugation, drug development, and the creation of complex molecular architectures.^{[1][5]}

Despite its utility, the presence of the azide functional group necessitates stringent safety protocols. Organic azides are energetic compounds that can be sensitive to heat, shock, and pressure, with the potential for explosive decomposition.^[6] This guide provides a comprehensive overview of the safety and handling procedures for **4-azidobutyric acid** to ensure its safe use in a laboratory setting.

Hazard Identification and Classification

4-Azidobutyric acid is classified as a hazardous substance. It is crucial to be familiar with its potential dangers, which are summarized by the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Table 1: GHS Hazard Classification | Category | Information | Pictograms | | :--- | :--- | :--- | |
Signal Word | Danger^[7] |

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| | Hazard Statements | H226: Flammable liquid and vapour.^{[7][8]} H302: Harmful if swallowed.^{[7][8]} H315: Causes skin irritation.^{[7][9]} H317: May cause an allergic skin reaction.^[7] H319: Causes serious eye irritation.^{[7][9]} H335: May cause respiratory irritation.^[7] | | | Precautionary Statements | P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.^{[7][10]} P261: Avoid breathing dust/fume/gas/mist/vapours/spray.^[7] P280: Wear protective gloves/protective clothing/eye protection/face protection.^{[7][8][9]} P302+P352: IF ON SKIN: Wash with plenty of water.^{[7][9]} P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^{[7][8]} | |

Note: Classifications can vary slightly between suppliers. The information presented represents a conservative consensus. Always refer to the specific Safety Data Sheet (SDS) provided by the manufacturer.

Physical and Chemical Properties

Understanding the physical and chemical properties of **4-azidobutyric acid** is fundamental to its safe handling.

Table 2: Physical and Chemical Data

Property	Value	Source(s)
Molecular Formula	C₄H₇N₃O₂	[1] [2] [11]
Molecular Weight	129.12 g/mol	[1] [5] [11]
Appearance	Colorless to light yellow clear liquid or colorless crystalline solid	[6] [7] [9]
Boiling Point	135 °C @ 11 Torr (mmHg)	[3] [6]
Solubility	Soluble in water, alcohols, and other organic solvents (e.g., slightly in chloroform, methanol). [3] [6]	[3] [6]

| Stability | Generally stable at room temperature but may explode at high temperatures or pressures.[\[6\]](#) |[\[6\]](#) |

Safe Handling and Storage Procedures

Adherence to strict protocols for handling and storage is the most critical aspect of working safely with **4-azidobutyric acid**.

Engineering Controls

- Ventilation: Always handle **4-azidobutyric acid** in a well-ventilated area. A certified chemical fume hood is required for all operations that may generate aerosols or vapors, and for any reactions involving heating.[\[10\]](#)[\[12\]](#)[\[13\]](#)
- Ignition Sources: Ensure that no open flames, spark-producing equipment, or hot surfaces are present in the handling area.[\[6\]](#)[\[10\]](#) Use explosion-proof electrical equipment where necessary.[\[8\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Source(s)
Eye/Face	Chemical safety goggles or a face shield.	[6][10][12]
Skin	A flame-retardant lab coat and nitrile rubber gloves.	[10][12][13]

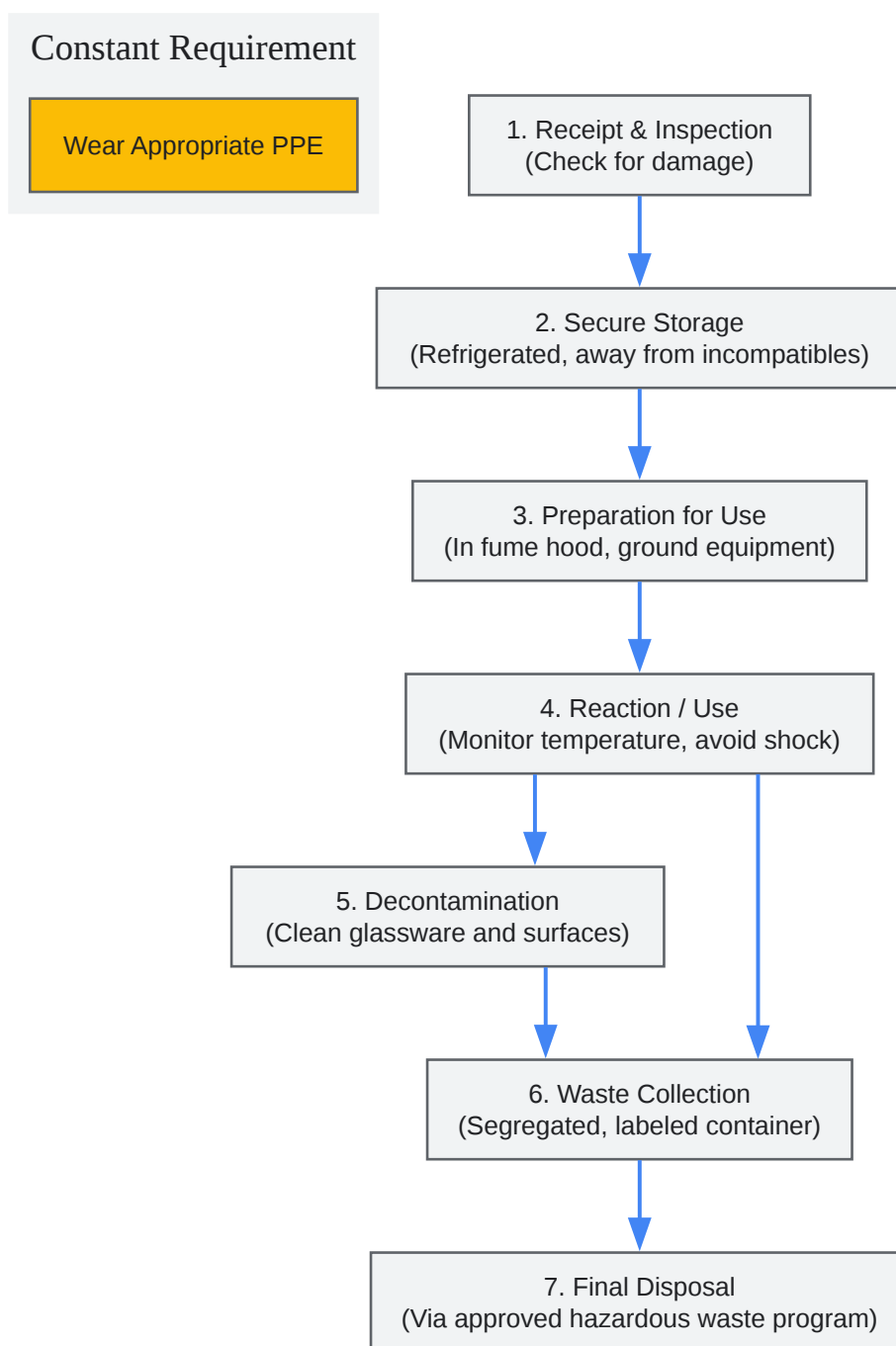
| Respiratory | A NIOSH-approved respirator with appropriate cartridges should be used if ventilation is insufficient or for spill cleanup.[12][14] |[12][14] |

Storage Requirements

- Temperature: Store in a refrigerator, with recommended temperatures ranging from -20°C to 4°C.[1][7][10][14]
- Container: Keep the container tightly sealed to prevent exposure to moisture and air.[12][14]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, strong bases, and metals.[14][15][16] Do not store on metal shelving.[16]
- Location: Store in a dry, well-ventilated, designated area for hazardous chemicals.[6]

General Handling Workflow

The following diagram outlines the logical workflow for safely handling **4-azidobutyric acid** from receipt to disposal.



Safe Handling Workflow for 4-Azidobutyric Acid

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Workflow for the safe handling of **4-azidobutyric acid**.

Emergency Procedures

First Aid Measures

Immediate action is required in case of exposure.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes while holding the eyelids open.[\[12\]](#)[\[14\]](#)[\[15\]](#) Seek immediate medical attention.[\[8\]](#)
- Skin Contact: Remove all contaminated clothing and wash the affected area thoroughly with soap and water.[\[14\]](#)[\[15\]](#) If irritation persists, seek medical attention.[\[9\]](#)
- Inhalation: Move the individual to fresh air.[\[12\]](#)[\[15\]](#) If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[\[13\]](#)[\[14\]](#)
- Ingestion: Rinse the mouth with water.[\[12\]](#)[\[14\]](#) Do not induce vomiting. Seek immediate medical attention.[\[12\]](#)

Spill Response Protocol

In the event of a spill, follow these steps:

- Evacuate: Immediately alert others and evacuate the immediate area.[\[16\]](#)[\[17\]](#)
- Control Ignition: Extinguish all nearby ignition sources.[\[17\]](#)
- Ventilate: Increase ventilation in the area, preferably by using a fume hood.[\[18\]](#)
- Protect: Don appropriate PPE, including respiratory protection if necessary.[\[17\]](#)[\[19\]](#)
- Contain: For liquid spills, contain the spill using an inert absorbent material like vermiculite, sand, or a commercial spill pillow.[\[18\]](#) Work from the outside of the spill inward.[\[17\]](#)
- Collect: Carefully scoop the absorbed material into a clearly labeled, sealable container for hazardous waste.[\[14\]](#)[\[18\]](#)
- Decontaminate: Clean the spill area with a suitable solvent or detergent and water.[\[17\]](#)
- Dispose: Dispose of all contaminated materials (absorbents, gloves, etc.) as hazardous waste.[\[14\]](#)[\[17\]](#)

Fire Fighting Measures

- Extinguishing Media: Use dry chemical powder, carbon dioxide, water spray, or alcohol-resistant foam.[\[12\]](#)[\[14\]](#)
- Special Hazards: The substance is combustible and may decompose under fire conditions to produce toxic fumes, including nitrogen oxides (NO_x) and carbon monoxide.[\[6\]](#)[\[12\]](#)[\[14\]](#)
Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.
[\[12\]](#)[\[14\]](#)

Disposal Considerations

All waste containing **4-azidobutyric acid** must be treated as hazardous.

- Collect waste in a dedicated, properly labeled, and sealed container.[\[13\]](#)[\[17\]](#)
- Do not mix azide waste with other chemical waste streams, particularly acids or metals, as this can lead to the formation of highly toxic and explosive hydrazoic acid or metal azides.
[\[13\]](#)[\[16\]](#)
- Dispose of the waste through a licensed environmental disposal service in accordance with all local, state, and federal regulations.[\[8\]](#)[\[14\]](#)

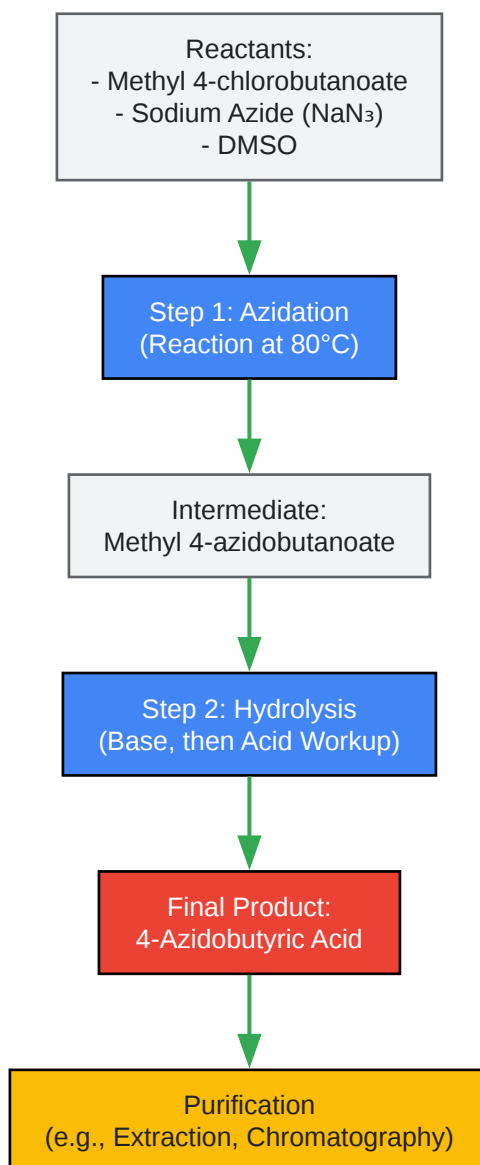
Experimental Protocol Example: Synthesis of 4-Azidobutyric Acid

This compound is often synthesized in the lab. The following is a common method, which itself requires strict safety oversight due to the use of sodium azide.

Methodology: The synthesis is typically a two-step process starting from methyl 4-chlorobutanoate.[\[20\]](#)

- Azidation: Methyl 4-chlorobutanoate is reacted with sodium azide (NaN₃) in a polar aprotic solvent like dimethyl sulfoxide (DMSO) at an elevated temperature (e.g., 80 °C) to form methyl 4-azidobutanoate.[\[20\]](#)
 - Safety: Sodium azide is acutely toxic and can form explosive metal azides. Use non-metal spatulas and equipment.[\[16\]](#) The reaction must be conducted in a fume hood.

- Hydrolysis: The resulting ester, methyl 4-azidobutanoate, is then hydrolyzed using standard conditions (e.g., aqueous base followed by acidic workup) to yield the final product, **4-azidobutyric acid**.^[20]



Synthetic Pathway for 4-Azidobutyric Acid

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Synthetic pathway for **4-azidobutyric acid**.

Conclusion

4-Azidobutyric acid is an indispensable tool for chemical and biological research. However, its potential hazards, stemming from the energetic azide group, demand the utmost respect and care. By understanding its properties, implementing robust engineering controls, consistently using appropriate personal protective equipment, and adhering to the established protocols for handling, storage, and emergency response, researchers can safely harness the capabilities of this versatile molecule. Always prioritize safety and consult the manufacturer's Safety Data Sheet before commencing any work.

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- To cite this document: BenchChem. [4-Azidobutyric acid safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b164783#4-azidobutyric-acid-safety-and-handling>]

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